

A Comprehensive Technical Guide to 1-benzyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 1-benzyl-1H-indole-3-carbaldehyde

Cat. No.: B078078

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This guide provides an in-depth overview of **1-benzyl-1H-indole-3-carbaldehyde**, a versatile heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and chemical research.

Chemical Identity

- IUPAC Name: **1-benzyl-1H-indole-3-carbaldehyde**[\[1\]](#)
- Synonyms: 1-Benzylindole-3-carboxaldehyde, 1-Benzyl-3-formylindole, NSC 95434[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-benzyl-1H-indole-3-carbaldehyde**.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₃ NO	[1][2]
Molecular Weight	235.29 g/mol	[2]
Appearance	White to light yellow to light orange powder/crystal	[2][3]
Melting Point	106-110 °C	[3][5]
Boiling Point	439.8 ± 28.0 °C (Predicted)	[5]
Density	1.10 ± 0.1 g/cm ³ (Predicted)	[5]
Purity	>98.0% (TLC)(HPLC)	[2][3]
Storage Temperature	-20°C	[4][5]
CAS Number	10511-51-0	[1][2]

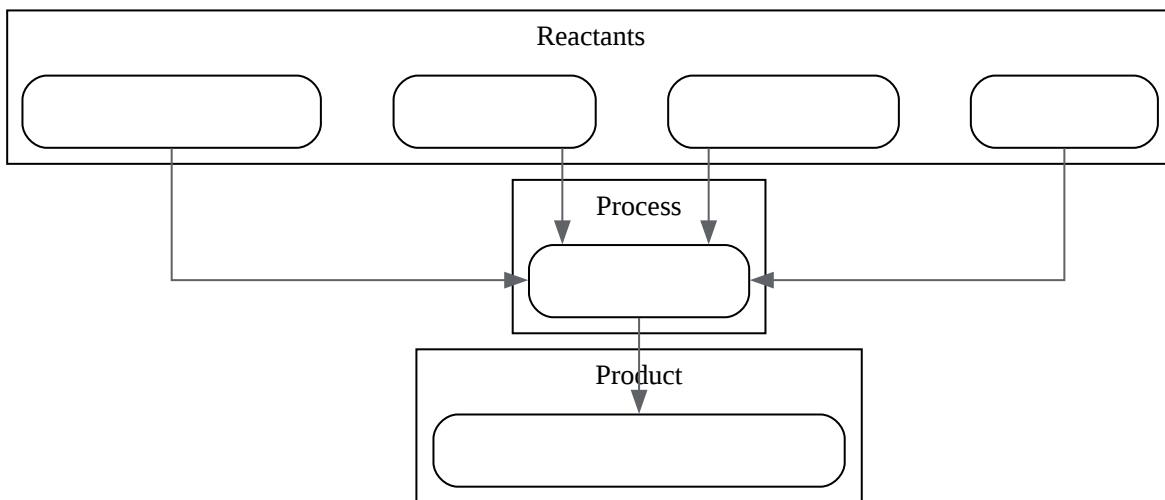
Synthesis and Experimental Protocol

1-benzyl-1H-indole-3-carbaldehyde is synthesized from indole-3-carboxaldehyde through N-benzylation.

General Procedure for the Synthesis of 1-benzyl-1H-indole-3-carboxaldehyde:

A mixture of indole-3-carboxaldehyde (10 mmol, 1.45 g), benzyl bromide (10.85 mmol, 1.29 mL), and anhydrous potassium carbonate (K₂CO₃, 1.4 g) in dimethylformamide (10 mL) is refluxed for 6 hours with continuous stirring.[6] The reaction involves the deprotonation of the indole nitrogen by the base, followed by nucleophilic attack on the benzyl bromide.

Below is a diagram illustrating the general synthesis workflow.



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Caption: General workflow for the synthesis of **1-benzyl-1H-indole-3-carbaldehyde**.

Applications in Research and Drug Development

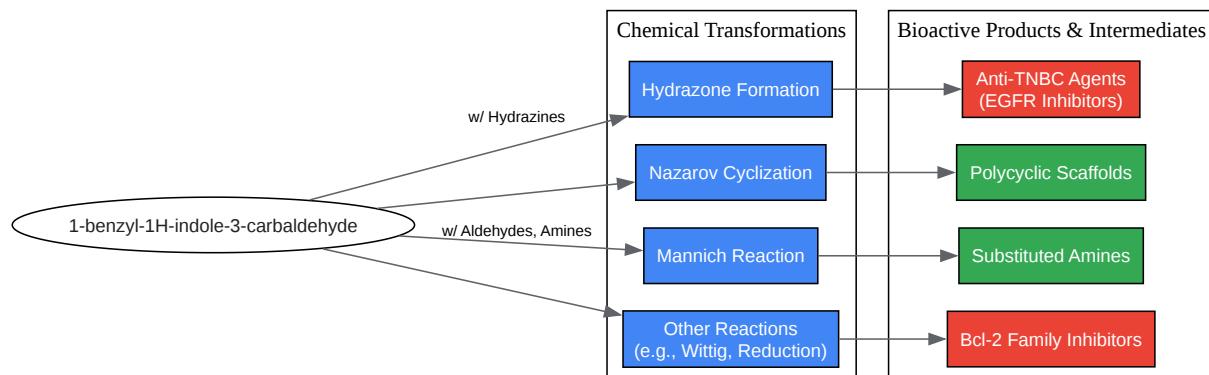
The indole scaffold is a fundamental motif in many natural products and synthetic drugs.^[7] **1-benzyl-1H-indole-3-carbaldehyde**, a derivative of indole-3-carbaldehyde, serves as a crucial intermediate for synthesizing a wide array of biologically active compounds.^[8] The aldehyde group at the C3-position and the benzyl group at the N1-position provide versatile handles for further chemical modifications.^[7]

Key applications include:

- **Anticancer Agents:** It is a precursor for synthesizing hydrazones with significant anti-triple-negative breast cancer (TNBC) activity.^[6] One derivative showed excellent activity on MDA-MB-231 cells with an IC₅₀ of 17.2 ± 0.4 nM and high binding affinity to the epidermal growth factor receptor (EGFR).^[6] It is also a reactant in the preparation of inhibitors of the Bcl-2 family of proteins, which are key regulators of apoptosis.^{[4][9]}

- Enzyme Inhibitors: The compound is used in the preparation of inhibitors of the C-terminal domain of RNA polymerase II.[4][9]
- Organic Synthesis: It serves as a reactant in various organic reactions, including:
 - Nazarov type electrocyclization.[4][9]
 - Mannich type coupling with aldehydes and secondary amines.[4][9]
 - Schiff base formation through condensation with primary amines.[7]
 - Wittig reactions to form alkenes.[7]
 - Reduction to an alcohol or oxidation to a carboxylic acid to introduce different functional groups.[7]

The diagram below illustrates the role of **1-benzyl-1H-indole-3-carbaldehyde** as a versatile chemical intermediate.



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Caption: Synthetic utility of **1-benzyl-1H-indole-3-carbaldehyde** in developing bioactive compounds.

Safety Information

- GHS Classification: Warning.[[1](#)]
- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction).[[1](#)]
- Precautionary Statements: P261, P264, P270, P272, P280, P301+P317, P302+P352, P321, P330, P333+P317, P362+P364, P501.[[1](#)]
- Personal Protective Equipment: Dust mask type N95 (US), eyeshields, faceshields, gloves.
[[4](#)]

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